

Personal protective equipment for handling Levallorphan (Tartrate)

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Compound of Interest

Compound Name: Levallorphan (Tartrate)

Cat. No.: B13830443

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Essential Safety and Handling Guide for Levallorphan (Tartrate)

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This document provides critical, procedural guidance for the safe handling, storage, and disposal of **Levallorphan (Tartrate)** in a laboratory setting. The information herein is intended to supplement, not replace, institutional safety protocols and a thorough review of the full Safety Data Sheet (SDS) if available.

Hazard Identification and Immediate Precautions

Levallorphan (Tartrate) is a potent opioid modulator. The primary operational risks are associated with its oral toxicity and the potential for aerosolization of the powder form, leading to inadvertent inhalation.

GHS Classification:

- Acute Toxicity, Oral, Category 4: Harmful if swallowed.[1][2][3]
- Signal Word: Warning[1][2][3]
- Hazard Statement: H302 - Harmful if swallowed.[1][2][3]

- Primary Hazards: Irritant.[1]

Immediate action should be taken to minimize dust generation and direct contact. All handling of **Levallorphan (Tartrate)** powder should be conducted within a certified chemical fume hood or other approved containment system.

Quantitative Hazard Summary

While a specific Occupational Exposure Limit (OEL) for **Levallorphan (Tartrate)** has not been established, it should be handled as a potent compound. For such substances, OELs are often set at very low levels (e.g., $<10 \mu\text{g}/\text{m}^3$) to minimize risk.

Hazard Parameter	Value	Classification/Remarks
GHS Acute Oral Toxicity	Category 4	Corresponds to an LD50 range of $300 < \text{LD50} \leq 2000 \text{ mg/kg}$ (rat). A specific LD50 value for Levallorphan Tartrate is not publicly available.
CAS Number	71-82-9	[2][4]
Molecular Formula	$\text{C}_{19}\text{H}_{25}\text{NO} \cdot \text{C}_4\text{H}_6\text{O}_6$	[2]
Molecular Weight	433.49 g/mol	[2]

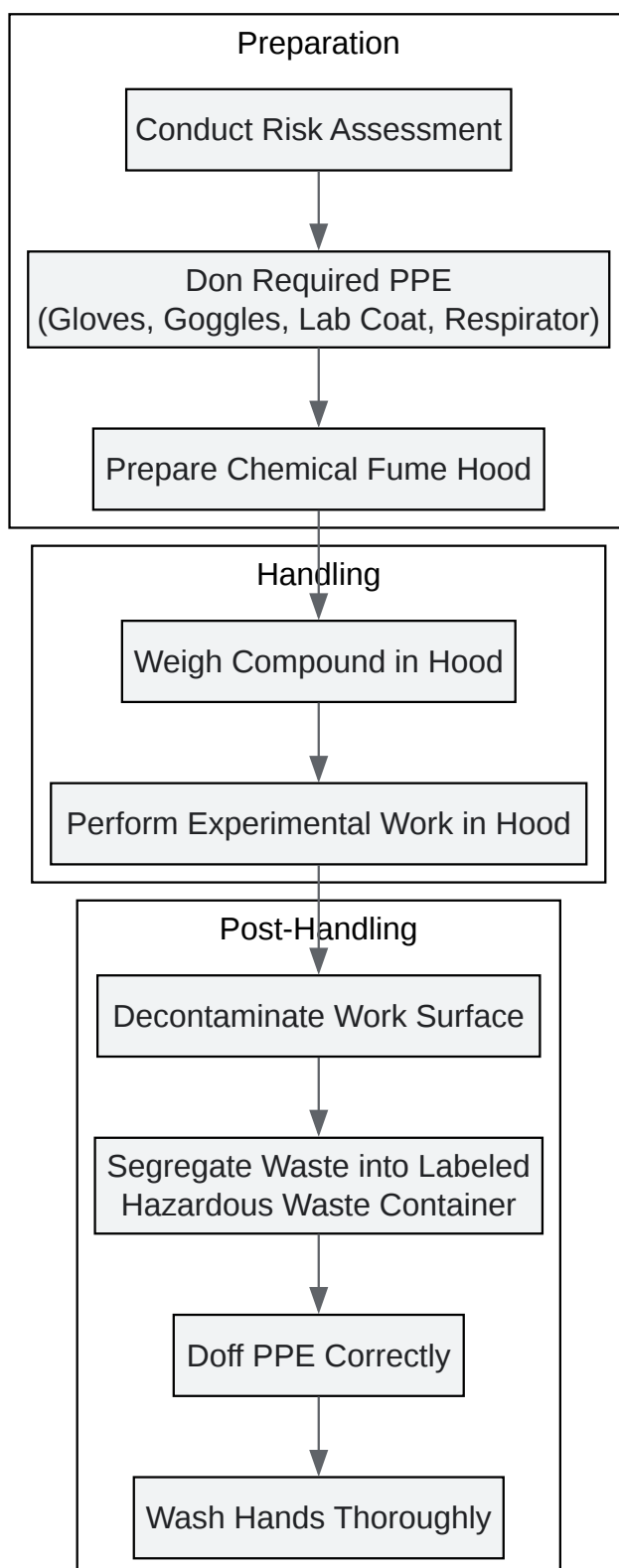
Personal Protective Equipment (PPE)

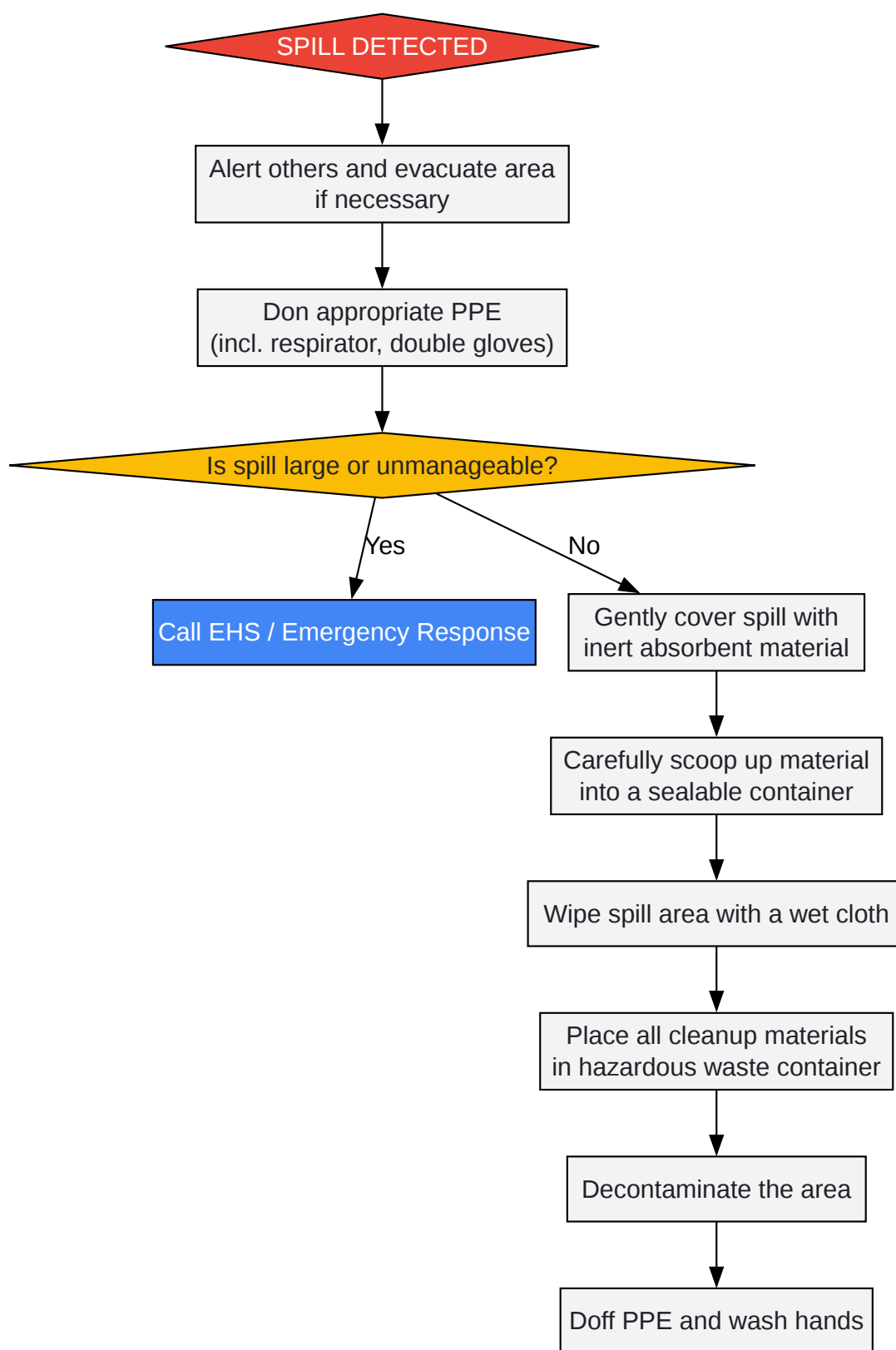
A risk assessment is crucial for selecting appropriate PPE. The following table outlines the recommended PPE for handling **Levallorphan (Tartrate)** powder.

Protection Type	Specification	Rationale
Respiratory	Minimum: NIOSH-approved N95 filtering facepiece respirator.[2] Recommended for higher risk: N100, R100, or P100 respirator.	Inhalation of aerosolized powder is a primary exposure route for opioids.
Hand	Chemical-resistant gloves (e.g., Nitrile). Double-gloving is recommended.	Prevents dermal absorption and contamination.
Eye	ANSI Z87.1 compliant safety glasses with side shields or chemical splash goggles.	Protects eyes from dust particles and potential splashes.
Body	Laboratory coat. Disposable coveralls for larger quantities or spill cleanup.	Prevents contamination of personal clothing.

Operational Plans: Handling and Storage

Routine Handling Workflow





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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com